

# Ethyl 6-chloro-1H-indole-3-carboxylate

## molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: Ethyl 6-chloro-1H-indole-3-carboxylate

Cat. No.: B021221

[Get Quote](#)

## Technical Data Sheet: Ethyl 6-chloro-1H-indole-3-carboxylate

Audience: Researchers, scientists, and drug development professionals.

This document provides core technical specifications for **Ethyl 6-chloro-1H-indole-3-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and materials science.

## Chemical Identity and Properties

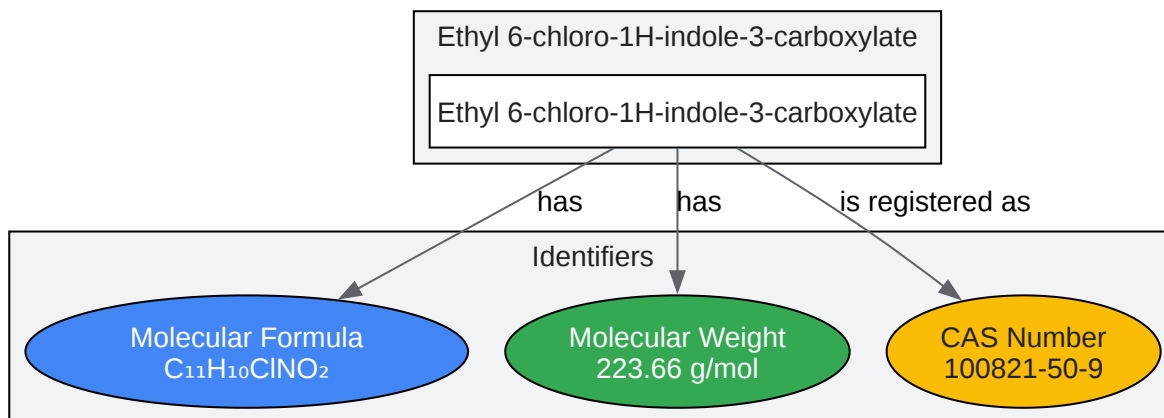
**Ethyl 6-chloro-1H-indole-3-carboxylate** is an indole derivative characterized by a chlorine substituent at the 6-position and an ethyl carboxylate group at the 3-position of the indole ring.

Below is a summary of its key molecular data:

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>10</sub> ClNO <sub>2</sub>	[1][2]
Molecular Weight	223.66 g/mol	[1][2]
Monoisotopic Mass	223.040063 Da	[3]
CAS Number	100821-50-9	[1][2]

## Structural Information

To visualize the logical relationship of the compound's identifiers, the following diagram is provided.



[Click to download full resolution via product page](#)

Key identifiers for **Ethyl 6-chloro-1H-indole-3-carboxylate**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. calpaclab.com [calpaclab.com]
- 2. 100821-50-9|Ethyl 6-chloro-1H-indole-3-carboxylate|BLD Pharm [bldpharm.com]
- 3. Ethyl 6-chloroindole-2-carboxylate | C<sub>11</sub>H<sub>10</sub>ClNO<sub>2</sub> | CID 7015027 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Ethyl 6-chloro-1H-indole-3-carboxylate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b021221#ethyl-6-chloro-1h-indole-3-carboxylate-molecular-weight-and-formula>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)